

A Comprehensive Technical Guide to tert-butyl N-(3-aminopropyl)-N-methylcarbamate

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Compound of Interest

Compound Name: *N-(3-Aminopropyl)-N-methylcarbamic acid tert-butyl ester*

Cat. No.: B132567

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This technical guide provides an in-depth overview of tert-butyl N-(3-aminopropyl)-N-methylcarbamate, a key building block in contemporary drug discovery and development. Tailored for researchers, medicinal chemists, and professionals in the pharmaceutical industry, this document details its chemical properties, applications, relevant experimental protocols, and its role in targeted protein degradation.

Chemical Identity and Properties

The compound, commonly referred to as **N-(3-Aminopropyl)-N-methylcarbamic acid tert-butyl ester**, is systematically named tert-butyl N-(3-aminopropyl)-N-methylcarbamate according to IUPAC nomenclature.[1] It is a bifunctional molecule featuring a Boc-protected secondary amine and a free primary amine, making it a valuable intermediate in multi-step organic synthesis.

A variety of synonyms are used in literature and commercial listings to identify this compound:

- 3-(N-tert-Butoxycarbonyl-N-methylamino)propylamine[2]
- N-(3-Aminopropyl)-N-(methyl)carbamic Acid tert-butyl Ester[1]
- N-(3-Aminopropyl)-N-methylcarbamic Acid 1,1-dimethylethyl Ester

- N-Boc-N-methyl-1,3-diaminopropane[1]

Table 1: Physicochemical Properties

Property	Value
IUPAC Name	tert-butyl N-(3-aminopropyl)-N-methylcarbamate[1]
Molecular Formula	C ₉ H ₂₀ N ₂ O ₂ [1][2]
Molecular Weight	188.27 g/mol [1][2]
CAS Number	150349-36-3[1]
Appearance	Colourless oil

Applications in Drug Development

tert-butyl N-(3-aminopropyl)-N-methylcarbamate is a crucial reagent, primarily utilized as a flexible linker in the synthesis of complex therapeutic molecules, most notably Proteolysis Targeting Chimeras (PROTACs).[3] PROTACs are heterobifunctional molecules engineered to recruit a target protein to an E3 ubiquitin ligase, leading to the ubiquitination and subsequent degradation of the target protein by the proteasome.[4]

This linker has been integral in the development of PROTACs targeting key proteins in oncology, such as:

- Androgen Receptor (AR): The AR signaling pathway is a primary driver in the progression of prostate cancer.[5][6] PROTACs that induce the degradation of AR have emerged as a promising therapeutic strategy to overcome resistance to traditional AR antagonists.[5][7][8]
- Bromodomain and Extra-Terminal (BET) Proteins: BET proteins, including BRD2, BRD3, and BRD4, are epigenetic readers that regulate the transcription of key oncogenes like c-Myc.[4][9] BET-targeting PROTACs have demonstrated potent anticancer activity in various cancer models.[9][10][11]

Experimental Protocols

Synthesis of tert-butyl N-(3-aminopropyl)-N-methylcarbamate

This protocol outlines a general procedure for the synthesis of the title compound.

Materials:

- N-methyl-1,3-propanediamine
- Di-tert-butyl dicarbonate (Boc₂O)
- Methanol
- 35% Hydrochloric acid solution
- 10% Sodium hydroxide solution
- Dichloromethane
- Anhydrous magnesium sulfate

Procedure:

- Dissolve N-methyl-1,3-propanediamine (1.0 eq) in methanol.[2]
- Cool the solution to 0 °C and slowly add 35% hydrochloric acid, followed by stirring.[2]
- Stir the reaction mixture at room temperature for 30 minutes.[2]
- Cool the solution to -10 °C and slowly add di-tert-butyl dicarbonate (1.3 eq).[2]
- After the reaction is complete, concentrate the mixture under reduced pressure.[2]
- Alkalize the residue with a 10% aqueous sodium hydroxide solution.[2]
- Extract the aqueous phase with dichloromethane.[2]
- Dry the combined organic phases with anhydrous magnesium sulfate.[2]

- Concentrate the organic phase under reduced pressure and purify the residue by silica gel column chromatography (eluent: dichloromethane:methanol:ammonia = 100:9:1) to yield the final product.^[2]

¹H NMR Spectroscopy Analysis

Accurate characterization of the synthesized compound is critical. The following protocol details the acquisition of a ¹H NMR spectrum.

Sample Preparation:

- Weigh approximately 5-10 mg of tert-butyl N-(3-aminopropyl)-N-methylcarbamate.
- Dissolve the sample in an appropriate deuterated solvent (e.g., CDCl₃) in a clean NMR tube.
- Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).

Instrument Parameters (Example for a 400 MHz spectrometer):

- Pulse Program: Standard single pulse
- Acquisition Time: ~2-4 seconds
- Relaxation Delay: ~1-5 seconds
- Number of Scans: 16-64 (adjust based on sample concentration)

Data Processing:

- Apply a Fourier transform to the Free Induction Decay (FID).
- Perform phase and baseline corrections.
- Calibrate the chemical shift scale to the TMS peak at 0.00 ppm.
- Integrate the peaks to determine the relative number of protons.

Quantitative Data

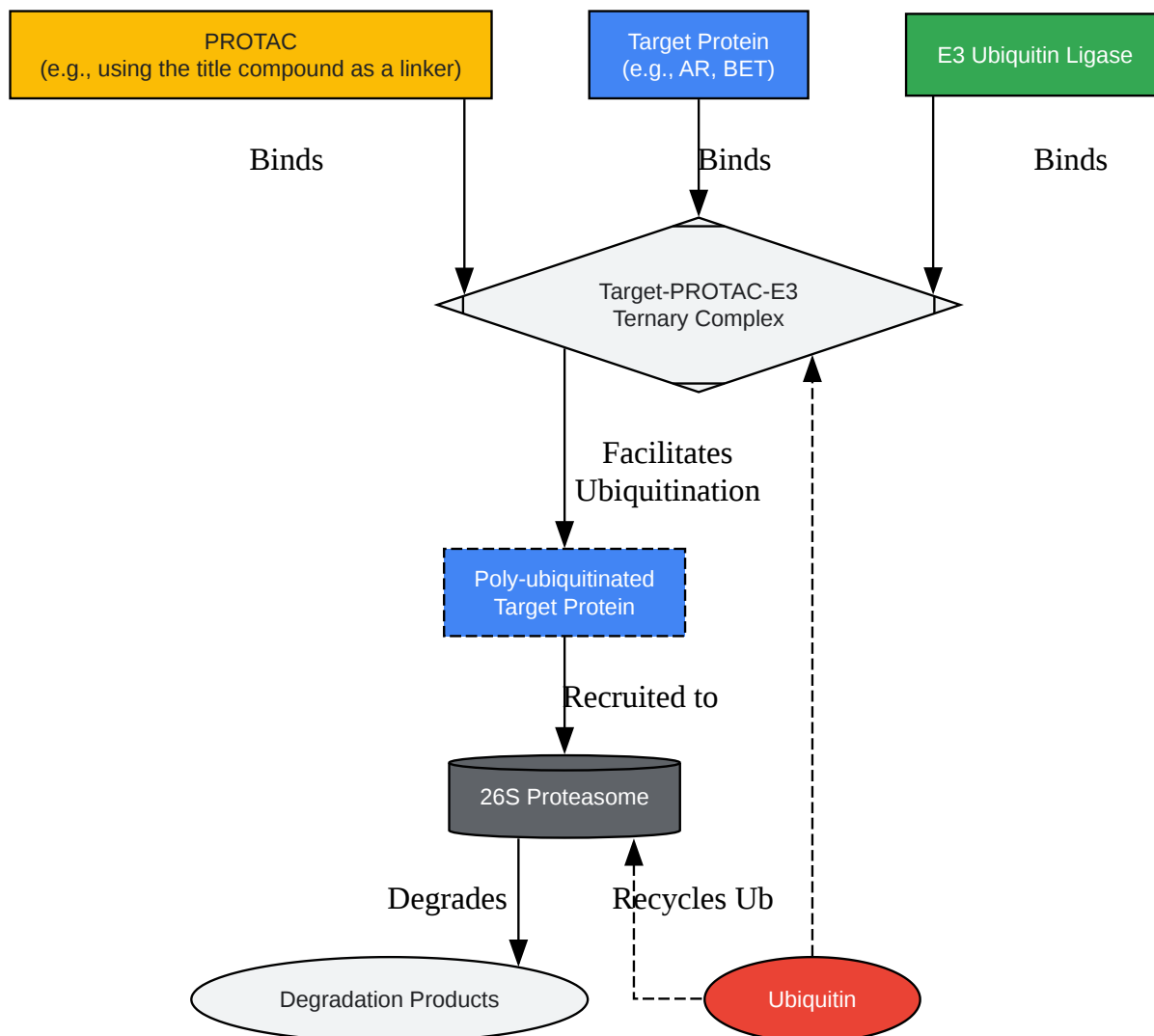
Table 2: ¹H NMR Spectral Data of tert-butyl N-(3-aminopropyl)-N-methylcarbamate

The following data was obtained in CDCl₃ at 400 MHz.[2]

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
3.29	broad	2H	-CH ₂ -NH ₂
2.83	s	3H	-N-CH ₃
2.69	t (J = 6Hz)	2H	-N-CH ₂ -CH ₂ -
1.64	m	2H	-CH ₂ -CH ₂ -CH ₂ -
1.46	s	9H	(CH ₃) ₃ C-O-CO-
1.38	s	2H	-CH ₂ -CH ₂ -NH ₂

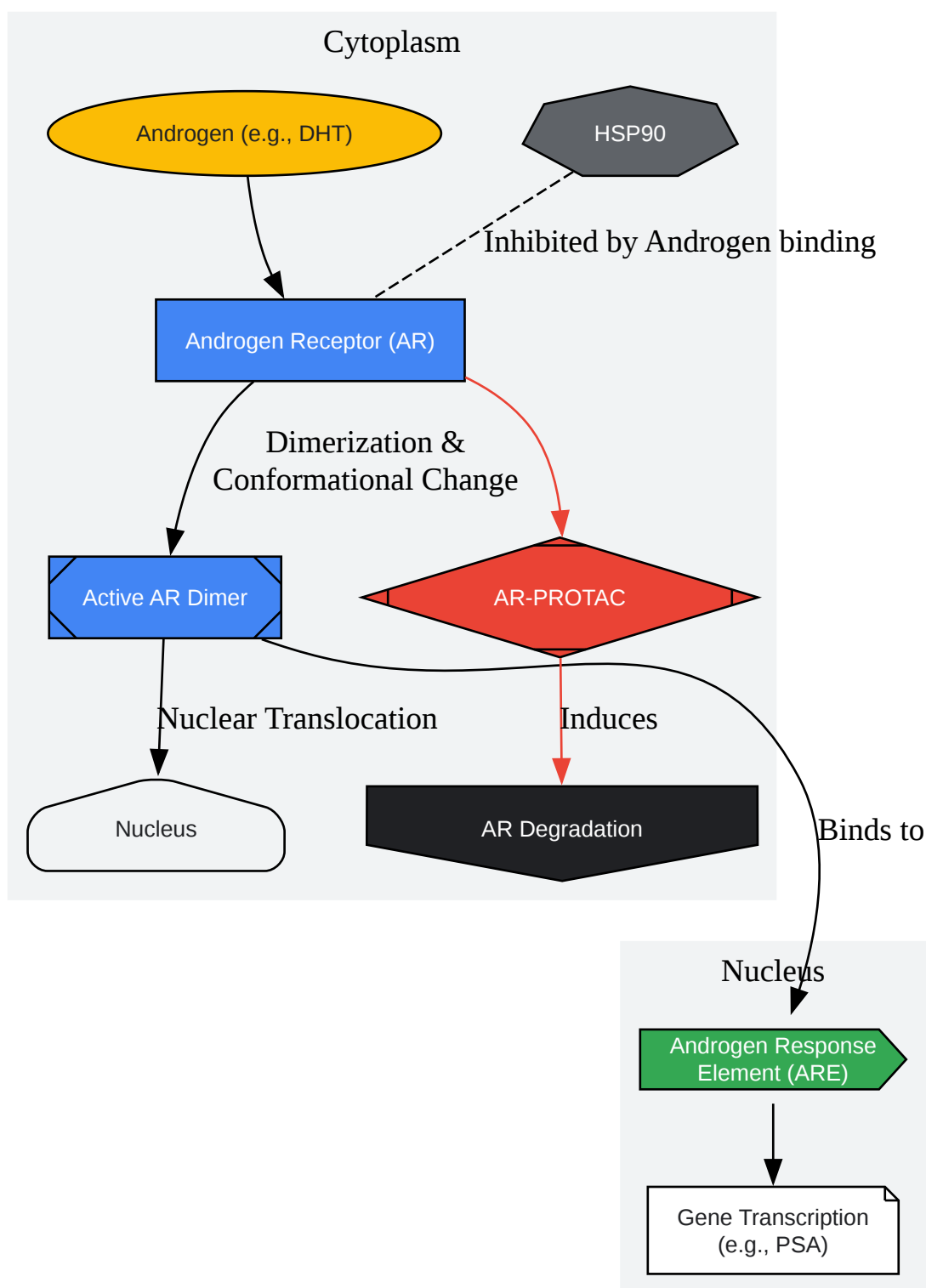
Signaling Pathways and Workflow Visualizations

The following diagrams, generated using the DOT language, illustrate key concepts and workflows related to the application of tert-butyl N-(3-aminopropyl)-N-methylcarbamate.



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Caption: General mechanism of action for a PROTAC.



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Caption: Androgen Receptor signaling and its disruption by a PROTAC.



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Caption: Workflow for the synthesis of the title compound.

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